

# Handling and safety precautions for Bzl-his-ome 2hcl

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## Compound of Interest

Compound Name: *Bzl-his-ome 2hcl*

Cat. No.: *B613223*

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## Technical Support Center: Bzl-his-ome 2HCl

Welcome to the technical support center for **Bzl-his-ome 2HCl** (N(im)-benzyl-L-histidine methyl ester dihydrochloride). This resource is designed for researchers, scientists, and drug development professionals to provide essential information on the safe handling, storage, and use of this compound, along with troubleshooting guidance for common experimental challenges.

## Frequently Asked Questions (FAQs)

Q1: What is **Bzl-his-ome 2HCl** and what are its primary applications?

**Bzl-his-ome 2HCl** is a protected amino acid derivative of L-histidine. The benzyl group protects the imidazole nitrogen, and the methyl ester protects the carboxylic acid group. This protection strategy is crucial in synthetic chemistry, particularly in:

- **Peptide Synthesis:** It serves as a building block in the solid-phase or solution-phase synthesis of peptides. The protecting groups prevent unwanted side reactions involving the histidine side chain and C-terminus during peptide bond formation.
- **Biochemical Research:** It is used as a tool to study protein-protein interactions and enzyme activity.<sup>[1][2]</sup> It has been identified as an inhibitor of  $\beta$ -glucosidase.<sup>[2]</sup>

- **Pharmaceutical Development:** Due to its structural similarity to natural amino acids, it is utilized in the synthesis of peptidomimetics and other complex molecules for drug discovery. [\[1\]](#)

Q2: What are the recommended storage conditions for **Bzl-his-ome 2HCl**?

To ensure the long-term stability of **Bzl-his-ome 2HCl**, it is critical to adhere to the following storage protocols:

- **Lyophilized Powder:** Store at -20°C in a tightly sealed container, preferably under an inert atmosphere (e.g., argon or nitrogen) and with a desiccant to prevent moisture absorption.
- **Solutions:** For solutions, it is recommended to prepare aliquots to avoid repeated freeze-thaw cycles. These aliquots should be stored at -80°C. [\[3\]](#) Stock solutions in DMSO should be used within one month when stored at -20°C and within six months when stored at -80°C. [\[3\]](#)

Q3: What are the appropriate solvents for dissolving **Bzl-his-ome 2HCl**?

**Bzl-his-ome 2HCl** is sparingly soluble in water. For experimental use, the following solvents are recommended:

- Dimethyl sulfoxide (DMSO): Soluble at  $\geq 20$  mg/mL.
- Ethanol: Soluble at  $\geq 2$  mg/mL.

To aid dissolution, gentle heating to 37°C or sonication can be applied. [\[3\]](#) For biological assays, it is common practice to prepare a concentrated stock solution in DMSO and then dilute it with an appropriate aqueous buffer.

## Safety and Handling Precautions

While a specific Material Safety Data Sheet (MSDS) for **Bzl-his-ome 2HCl** is not readily available in the public domain, safety data for the closely related compound, H-His-OMe·2HCl (L-Histidine methyl ester dihydrochloride), provides guidance on potential hazards. Users should handle **Bzl-his-ome 2HCl** with the assumption that it presents similar risks.

Potential Hazards (based on H-His-OMe·2HCl):

- Skin Irritation: May cause skin irritation.
- Eye Irritation: May cause serious eye irritation.
- Respiratory Tract Irritation: May cause respiratory irritation.

#### Recommended Safety Precautions:

- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or a face shield.
  - Hand Protection: Wear compatible chemical-resistant gloves.
  - Skin and Body Protection: Wear a lab coat and ensure skin is not exposed.
- Engineering Controls:
  - Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or vapors.
- Handling Procedures:
  - Avoid breathing dust.
  - Avoid contact with skin and eyes.
  - Wash hands thoroughly after handling.
- First Aid Measures:
  - In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
  - In case of skin contact: Immediately wash skin with soap and plenty of water. Remove contaminated clothing and wash before reuse. If irritation persists, seek medical attention.
  - In case of inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.

- In case of ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

## Quantitative Data Summary

Property	Value	Source
CAS Number	102029-99-2	Benchchem
Molecular Formula	C <sub>14</sub> H <sub>19</sub> Cl <sub>2</sub> N <sub>3</sub> O <sub>2</sub>	AA Blocks
Molecular Weight	332.23 g/mol	AA Blocks
Solubility in DMSO	≥20 mg/mL	Benchchem
Solubility in Ethanol	≥2 mg/mL	Benchchem
Storage (Solid)	-20°C	Benchchem
Storage (Solution)	-80°C	GlpBio

## Experimental Protocols and Troubleshooting

### General Protocol for Coupling in Solid-Phase Peptide Synthesis (SPPS)

This protocol outlines the general steps for incorporating **Bzl-his-ome 2HCl** into a peptide chain using an automated peptide synthesizer or manual methods.

#### 1. Deprotection of the N-terminal Fmoc Group:

- Treat the resin-bound peptide with a 20% solution of piperidine in dimethylformamide (DMF) to remove the N-terminal Fmoc protecting group.
- Wash the resin thoroughly with DMF.

#### 2. Activation of **Bzl-his-ome 2HCl**:

- Dissolve **Bzl-his-ome 2HCl** and an activating agent (e.g., HBTU, HATU) in DMF.
- Add a base, such as diisopropylethylamine (DIPEA), to neutralize the hydrochloride salt and facilitate the activation reaction.

### 3. Coupling to the Resin-Bound Peptide:

- Add the activated **Bzl-his-ome 2HCl** solution to the deprotected resin-bound peptide.
- Allow the coupling reaction to proceed for the recommended time (typically 1-2 hours).
- Monitor the reaction for completeness using a qualitative test (e.g., ninhydrin test).

### 4. Capping (Optional):

- To block any unreacted amino groups, treat the resin with a capping solution (e.g., acetic anhydride and DIPEA in DMF).

### 5. Washing:

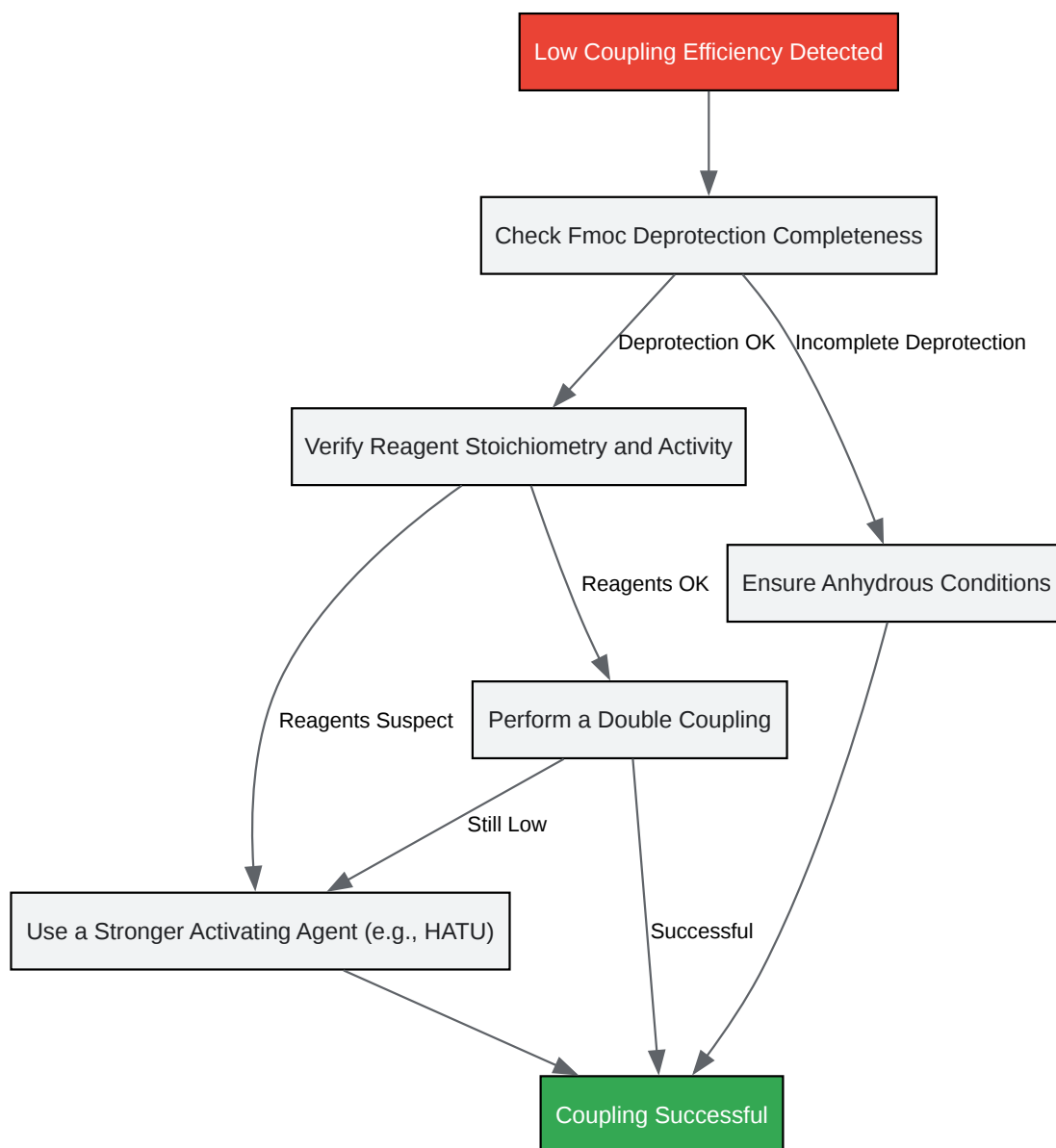
- Thoroughly wash the resin with DMF to remove excess reagents and byproducts.

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Low Coupling Efficiency	1. Incomplete deprotection of the N-terminus. 2. Inadequate activation of Bzl-his-ome 2HCl. 3. Steric hindrance. 4. Presence of moisture.	1. Increase deprotection time or use a fresh piperidine solution. 2. Use a more efficient activating agent (e.g., HATU). Ensure the correct stoichiometry of reagents. 3. Double the coupling time or perform a second coupling. 4. Use anhydrous solvents and reagents.
Racemization of the Histidine Residue	1. Use of a strong base or prolonged exposure to basic conditions. 2. High reaction temperatures.	1. Use a weaker base or a carbodiimide-based activation method with an additive like HOBt to suppress racemization. 2. Maintain the reaction temperature at or below room temperature.
Side Reactions on the Imidazole Ring	The benzyl protecting group is generally stable, but can be susceptible to certain harsh conditions.	Ensure that the deprotection and cleavage conditions are compatible with the benzyl protecting group.
Precipitation of Bzl-his-ome 2HCl during experiment	Exceeding the solubility limit in the chosen solvent system.	Prepare a fresh, more dilute stock solution. If using a mixed solvent system, ensure the final concentration is below the solubility limit in that mixture.

## Visualizations

### Logical Workflow for Troubleshooting Low Coupling Efficiency in SPPS

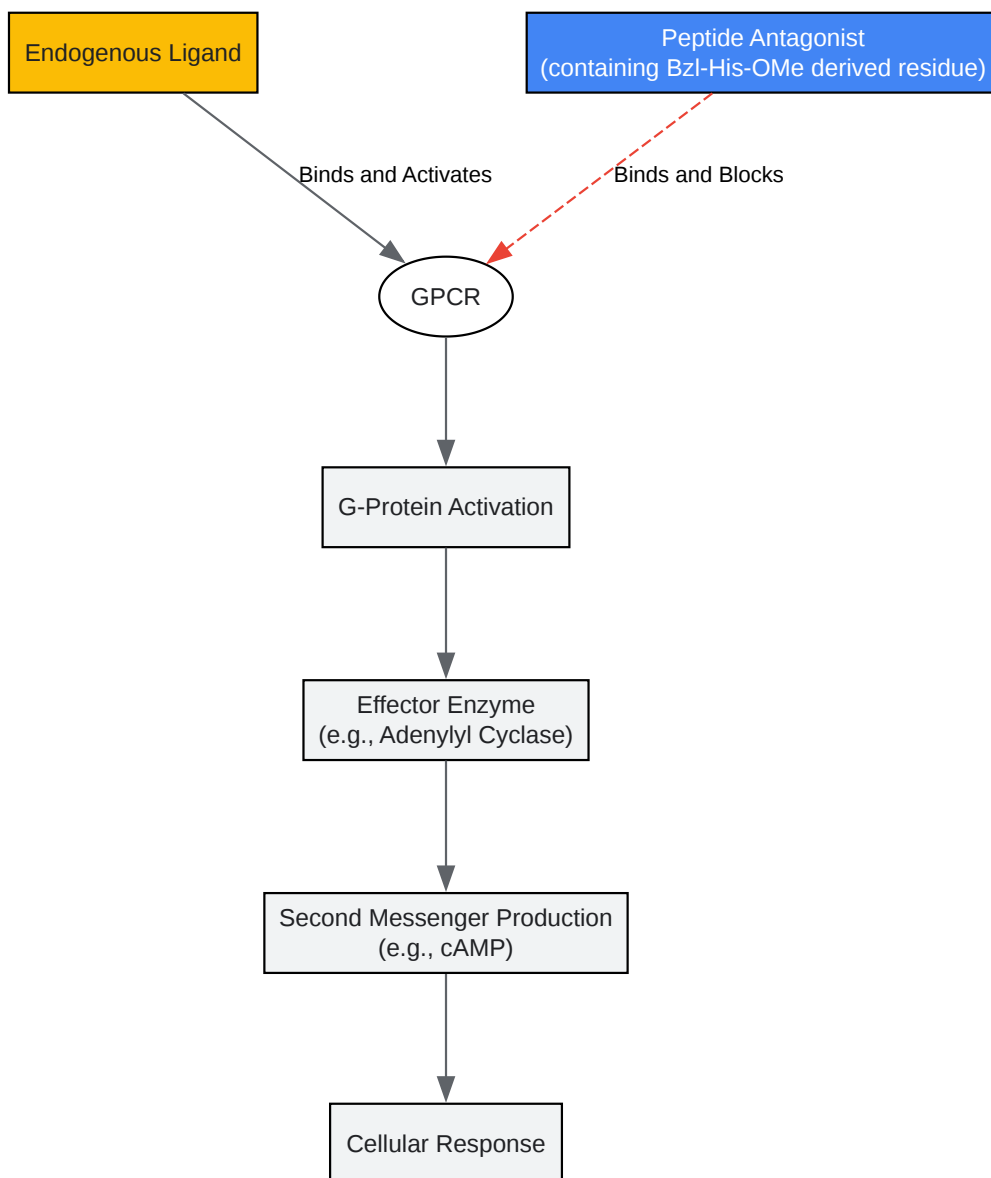


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Caption: Troubleshooting workflow for low peptide coupling efficiency.

## Conceptual Signaling Pathway Inhibition

This diagram illustrates a hypothetical scenario where a peptide synthesized using **Bzl-his-ome 2HCl** acts as an antagonist to a G-protein coupled receptor (GPCR), thereby inhibiting a downstream signaling cascade.



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